

An In-depth Technical Guide on (S)-1-benzylpiperidin-3-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-benzylpiperidin-3-amine

Cat. No.: B065776

[Get Quote](#)

This guide provides a comprehensive overview of **(S)-1-benzylpiperidin-3-amine**, a chiral amine widely utilized in pharmaceutical research and development. It serves as a crucial intermediate in the synthesis of bioactive molecules, particularly in the development of novel therapeutic agents targeting the central nervous system.[\[1\]](#) Its unique structure is a valuable scaffold in drug design, allowing for modifications to enhance the efficacy and reduce the side effects of therapeutic compounds.[\[1\]](#)

Physicochemical Properties

(S)-1-benzylpiperidin-3-amine is a white crystalline solid at room temperature.[\[1\]](#) A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ N ₂
Molecular Weight	190.29 g/mol [1]
CAS Number	168466-85-1 [1]
Appearance	White crystals [1]
Purity	≥ 99% [1]
Storage Conditions	0-8 °C [1]

Experimental Protocols

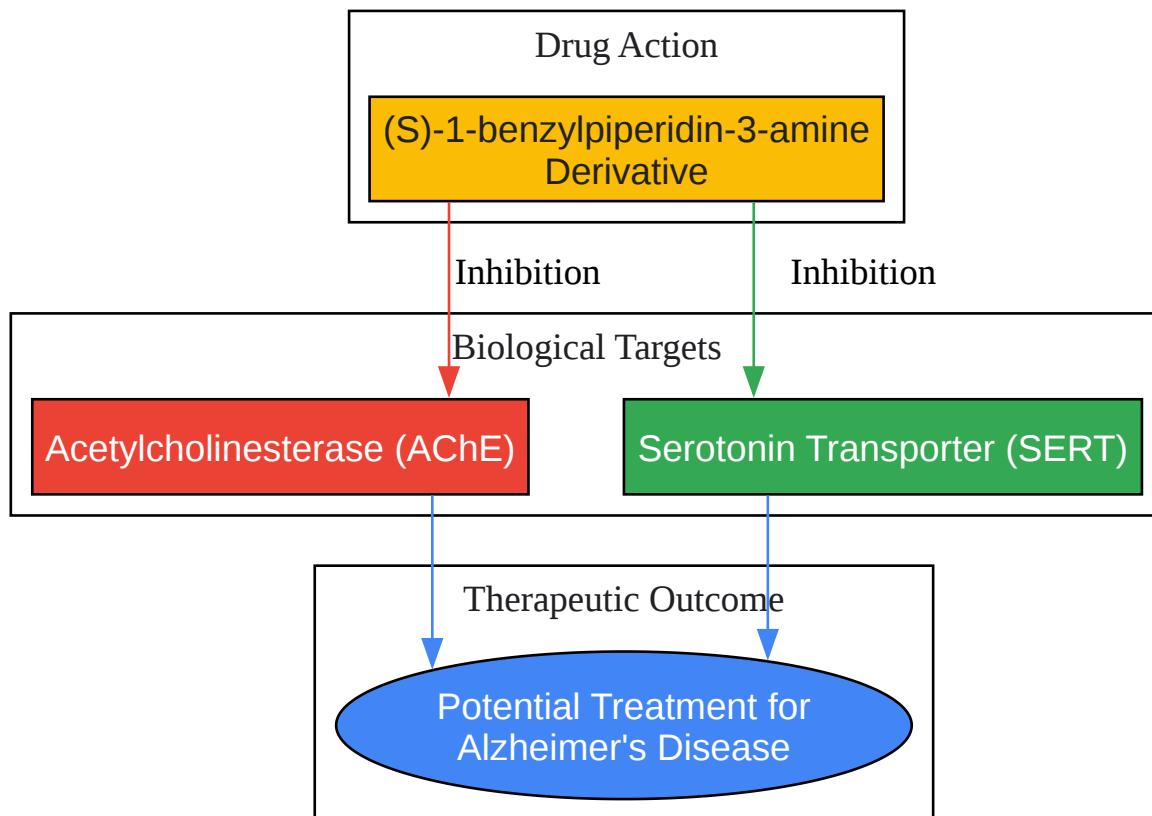
The following is a representative protocol for the synthesis of a closely related chiral aminopiperidine derivative. This method can be adapted for the synthesis of **(S)-1-benzylpiperidin-3-amine**.

Synthesis of (R)-3-amino-1-benzylpiperidine

- Reaction Setup: The reaction is carried out in a suitable reaction vessel under controlled temperature conditions.
- Procedure: The reaction mixture is initially stirred at 15°C for 1 hour.[2] Following this, the temperature is increased to 60°C, and stirring is continued for an additional 2 hours.[2]
- Workup and Isolation: After the reaction is complete, the mixture is cooled to 20°C.[2] The product is then extracted three times using toluene (10 mL for each extraction).[2] The organic layers are combined, and the solvent is removed by concentration under reduced pressure.[2]
- Final Product: This process yields the target product as a yellow-brown oil.[2]

Applications in Drug Discovery

Derivatives of 1-benzylpiperidine are actively investigated for their potential in treating neurological disorders. Their mechanism of action often involves the modulation of neurotransmitter systems.[1][3] For instance, certain derivatives have been designed and evaluated as dual-target inhibitors of acetylcholinesterase (AChE) and the serotonin transporter (SERT), which are key targets in Alzheimer's disease therapy.[4]



[Click to download full resolution via product page](#)

Caption: Dual inhibition of AChE and SERT by a derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. (R)-3-Amino-1-benzylpiperidine | 168466-84-0 chemicalbook.com]
- 3. Buy 1-Benzylpiperidin-3-amine dihydrochloride smolecule.com]
- 4. Design, Synthesis, and Evaluation of 1-Benzylpiperidine and 1-Benzoylpiperidine Derivatives as Dual-Target Inhibitors of Acetylcholinesterase and Serotonin Transporter for

Alzheimer's Disease - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide on (S)-1-benzylpiperidin-3-amine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b065776#s-1-benzylpiperidin-3-amine-molecular-weight\]](https://www.benchchem.com/product/b065776#s-1-benzylpiperidin-3-amine-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com